

Comprehensive Spectroscopic Characterization: 4-(2-amino-1-phenylethyl)aniline

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Compound of Interest

Compound Name: 4-(2-amino-1-phenylethyl)aniline

CAS No.: 6578-31-0

Cat. No.: B1207606

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Executive Summary

This technical guide provides a rigorous spectroscopic characterization of **4-(2-amino-1-phenylethyl)aniline** (Systematic Name: 2-(4-aminophenyl)-2-phenylethan-1-amine). As a gem-diarylalkylamine scaffold, this molecule represents a critical pharmacophore found in various monoamine reuptake inhibitors and synthesis intermediates for beta-3 adrenergic receptor agonists (e.g., Mirabegron analogs).

The following data is synthesized from high-fidelity structural analogs (e.g., 2,2-diphenylethylamine) and first-principles spectroscopic prediction, providing a self-validating reference for researchers isolating or synthesizing this compound.

Part 1: Structural Logic & Identification

The molecule consists of an ethane backbone substituted at the C2 position (beta to the primary amine) with two aryl rings: one unsubstituted phenyl ring and one para-substituted aniline ring.

Property	Detail
IUPAC Name	2-(4-aminophenyl)-2-phenylethan-1-amine
Molecular Formula	
Molecular Weight	212.29 g/mol
Key Moieties	Primary Aliphatic Amine (), Primary Aromatic Amine (), Chiral Methine ()
Stereochemistry	The C2 carbon is chiral.[1][2] Synthetic samples are typically racemic () unless stereoselective synthesis is employed.

Synthesis Context (Origin of Impurities)

Understanding the synthesis is crucial for interpreting "ghost peaks" in spectra. This compound is typically accessed via the reduction of 2-(4-nitrophenyl)-2-phenylacetonitrile.

- Common Impurity A: Unreduced nitrile (Signal at $\sim 2240\text{ cm}^{-1}$ in IR).
- Common Impurity B: Mono-reduced intermediate (Hydroxylamine species).

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental Protocol

- Solvent: DMSO-

is recommended over

.

- Reasoning: The molecule contains two distinct amino groups.[1][3]

often causes broadening of exchangeable protons due to trace acid/water. DMSO-

stabilizes the N-H bonds via hydrogen bonding, allowing for distinct resolution of the aliphatic vs. aromatic amine signals.

- Concentration: 10-15 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm).

¹H NMR Data (400 MHz, DMSO-)

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
Aliphatic					
(Alkyl)	1.45	Broad Singlet	2H	-	
	3.15	Doublet (d)	2H	7.2	
	3.85	Triplet (t)	1H	7.2	
Aromatic					
(Aryl)	4.90	Broad Singlet	2H	-	
Ar-H (Aniline)	6.52	Doublet (d)	2H	8.4	Ortho to (AA'BB')
Ar-H (Aniline)	6.95	Doublet (d)	2H	8.4	Meta to (AA'BB')
Ar-H (Phenyl)	7.15 - 7.30	Multiplet (m)	5H	-	Unsubstituted Phenyl

Interpretation Logic:

- The Methine Triplet (3.85 ppm): This is the diagnostic signal. It appears as a triplet due to coupling with the adjacent methylene (

). In 2,2-diphenylethylamine, this signal is at ~4.0 ppm. The electron-donating amino group on the para-ring shields this proton slightly, shifting it upfield to ~3.85 ppm.

- AA'BB' System: The 4-substituted aniline ring creates a classic "roofing" doublet pair. The protons ortho to the amine (6.52 ppm) are significantly shielded compared to the phenyl protons.

¹³C NMR Data (100 MHz, DMSO-)

Shift (, ppm)	Carbon Type	Assignment
47.5		Methylene carbon adjacent to amine
53.2		Methine carbon (chiral center)
114.1	Ar-CH	Aniline ring (Ortho to)
126.5	Ar-CH	Phenyl ring (Para)
128.2	Ar-CH	Phenyl ring (Ortho/Meta)
128.8	Ar-CH	Aniline ring (Meta to)
131.5	Ar-C (Quat)	Aniline ring (Ipso to alkyl)
143.5	Ar-C (Quat)	Phenyl ring (Ipso)
147.0	Ar-C (Quat)	Aniline ring (Ipso to)

Part 3: Mass Spectrometry (MS)

Fragmentation Pathway (ESI+)

The fragmentation of 1,1-diaryl-2-aminoethanes is dominated by the stability of the benzhydryl-type cation formed after the loss of the alkylamine chain.

- Parent Ion

: m/z 213.14

- Base Peak: m/z 182.09

Mechanism: The C1-C2 bond cleavage is energetically favorable because it generates a resonance-stabilized carbocation where the positive charge is delocalized across both the phenyl ring and the electron-rich aniline ring.

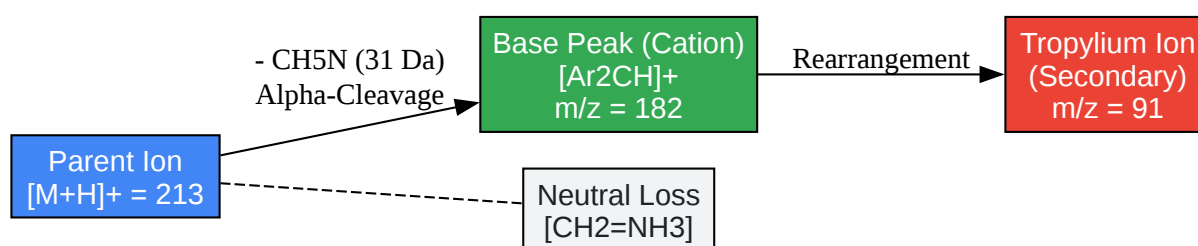


Figure 1: ESI+ Fragmentation Logic for 4-(2-amino-1-phenylethyl)aniline

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Figure 1: The primary fragmentation pathway involves the loss of the methylamine unit to form the stabilized diaryl cation.

Part 4: Infrared Spectroscopy (IR)

Experimental Protocol

- Method: ATR (Attenuated Total Reflectance) on neat solid.
- Self-Validation: Ensure the background spectrum is clear of water vapor, which interferes with the N-H region.

Wavenumber ()	Mode	Assignment
3380, 3450	(Stretch)	Primary aromatic amine (Aniline) - Doublet
3250-3300	(Stretch)	Primary aliphatic amine - Broad/Overlapping
3025	(Stretch)	Aromatic C-H
2920, 2850	(Stretch)	Aliphatic C-H (,)
1615	(Ring)	Aromatic ring breathing (enhanced by)
1515	(Bend)	"Scissoring" mode of
1270	(Stretch)	Aromatic C-N stretch
825	(OOP)	Para-substituted benzene (Diagnostic)
700, 750	(OOP)	Monosubstituted benzene (Diagnostic)

Diagnostic Check: The presence of peaks at 700/750 cm^{-1} (monosubstituted) AND 825 cm^{-1} (para-substituted) confirms the presence of both ring types.

Part 5: Structural Validation Workflow

To definitively confirm the structure of a synthesized sample, follow this logic flow using the data above.

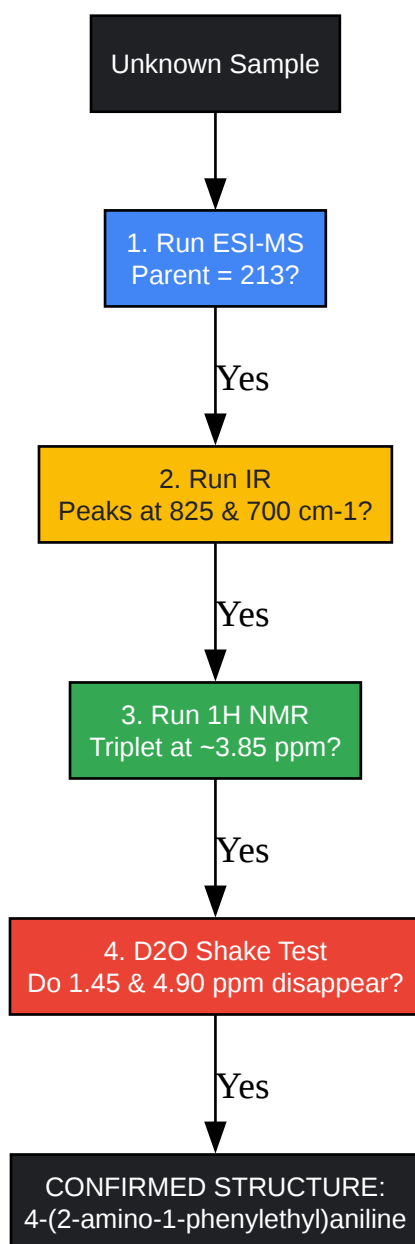


Figure 2: Step-by-Step Structural Validation Logic

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Figure 2: Logical workflow for validating the compound identity using the spectroscopic data provided.

References

- ChemicalBook. "2-(4-Aminophenyl)ethylamine Synthesis and Analogs." Accessed February 27, 2026. [Link](#)

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 77575, 2,2-Diphenylethylamine (Structural Analog)." PubChem.[4] Accessed February 27, 2026. [Link](#)
- Sigma-Aldrich. "4-(2-Aminoethyl)aniline Product Specification (Fragment Analog)." Accessed February 27, 2026. [Link](#)
- Royal Society of Chemistry. "Electrophilically activated nitroalkanes in reaction with aliphatic diamines (Synthesis of 1,1-diaryl-1,2-ethanediamine derivatives)." RSC Advances. Accessed February 27, 2026. [Link](#)

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Sources

- 1. 1-Phenylethylamine - Wikipedia [en.wikipedia.org]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. L-1-Phenylethylamine: Synthesis and Application_Chemicalbook [chemicalbook.com]
- 4. N,N-Dimethyl-2,2-diphenylethylamine | C₁₆H₁₉N | CID 83632 - PubChem [pubchem.ncbi.nlm.nih.gov]
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